

"how to increase the yield of 3,4,4-trimethylpentan-2-ol synthesis"

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Compound of Interest

Compound Name: 3,4,4-Trimethylpentan-2-ol

Cat. No.: B13071519

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Technical Support Center: Synthesis of 3,4,4-trimethylpentan-2-ol

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals increase the yield of **3,4,4-trimethylpentan-2-ol** synthesis. The content addresses specific issues that may be encountered during experimental procedures.

Synthesis Overview

3,4,4-trimethylpentan-2-ol is typically synthesized via one of two primary routes:

- **Grignard Reaction:** Involves the nucleophilic addition of a Grignard reagent (e.g., methylmagnesium bromide) to the carbonyl carbon of a ketone (3,4,4-trimethylpentan-2-one). This method forms a new carbon-carbon bond.^[1]
- **Ketone Reduction:** Involves the reduction of the ketone 3,4,4-trimethylpentan-2-one using a hydride-based reducing agent, such as sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4).^[2]

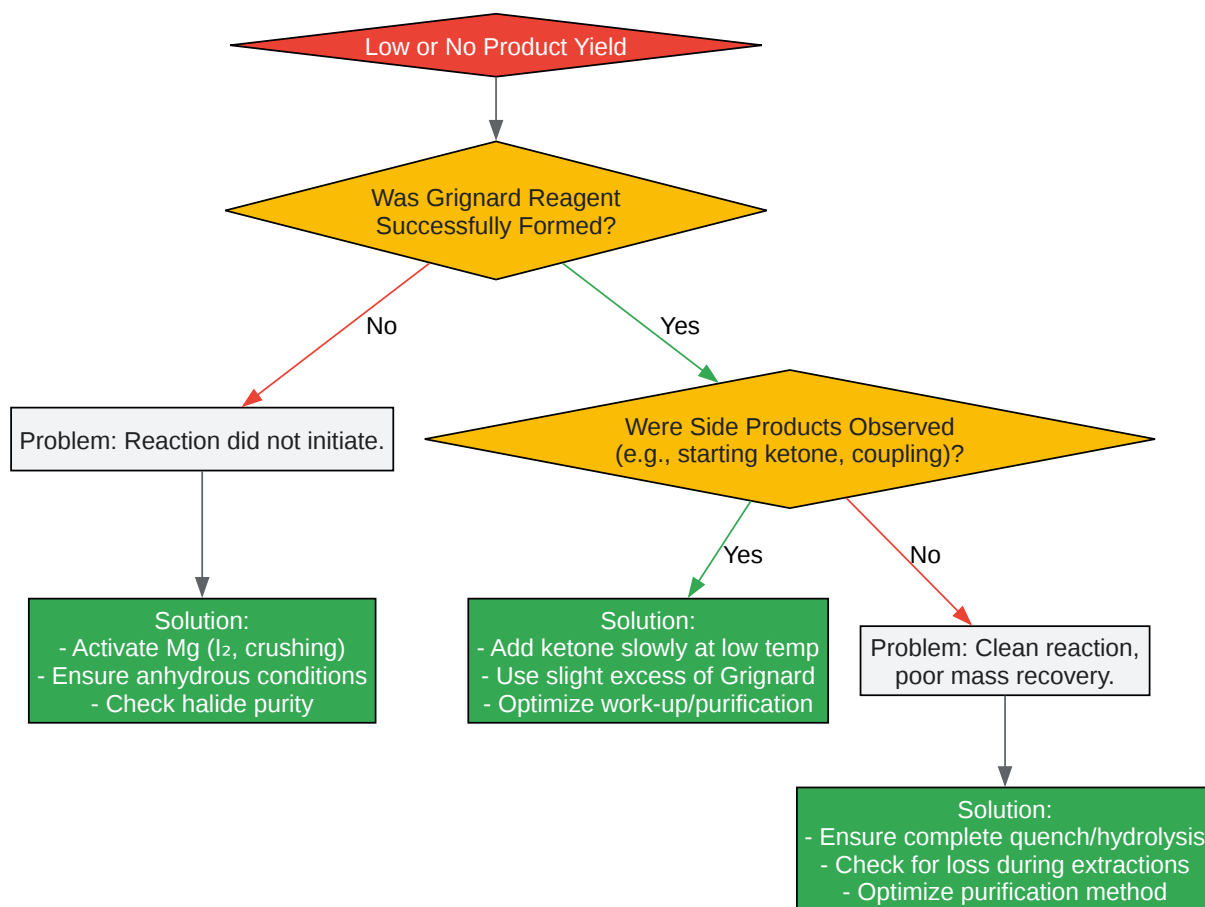
1. CH_3MgBr (Grignard)
2. H_3O^+ Work-up

1. NaBH_4 or LiAlH_4
2. H_3O^+ Work-up

3,4,4-trimethylpentan-2-one

Grignard Reaction Ketone Reduction

3,4,4-trimethylpentan-2-ol



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References

- 1. Grignard Reaction [organic-chemistry.org]
- 2. Reduction of Aldehydes and Ketones - Chemistry Steps [chemistrysteps.com]
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